

A Comprehensive Technical Guide to 2-(7-Methoxy-1-naphthyl)propanoic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(7-Methoxy-1-naphthyl)propanoic acid

Cat. No.: B15090381

[Get Quote](#)

This guide provides an in-depth analysis of **2-(7-Methoxy-1-naphthyl)propanoic acid**, a notable organic compound within the class of naphthalene derivatives. The document is intended for researchers, scientists, and professionals in drug development, offering detailed insights into its chemical and physical properties, synthesis, and analytical characterization. This guide also draws comparisons to its well-known isomer, Naproxen, to provide a broader context for its potential applications and characteristics.

Core Molecular and Physical Properties

2-(7-Methoxy-1-naphthyl)propanoic acid is a derivative of naphthalene, characterized by a propanoic acid group at the 1-position and a methoxy group at the 7-position of the naphthalene ring.

Molecular Formula and Weight

The fundamental chemical identity of this compound is established by its molecular formula and weight.

- Molecular Formula: C₁₄H₁₄O₃[\[1\]](#)

- Molecular Weight: 230.26 g/mol

These values are identical to its isomer, 2-(6-methoxy-2-naphthyl)propionic acid, commercially known as Naproxen.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties

While specific experimental data for **2-(7-Methoxy-1-naphthyl)propanoic acid** is not extensively documented in publicly available literature, properties can be inferred from its isomers and related compounds. It is expected to be a white to off-white crystalline solid at room temperature.[\[5\]](#) Its solubility is predicted to be low in water but higher in organic solvents such as methanol and chloroform, a characteristic shared by Naproxen.[\[5\]](#)[\[6\]](#)

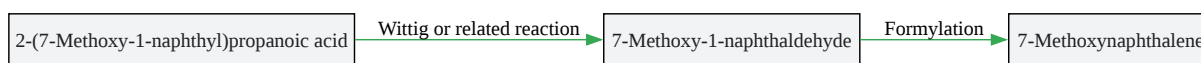
Property	Value	Source
Molecular Formula	C14H14O3	[1]
Molecular Weight	230.26 g/mol	
Appearance	White to pale yellow powder (predicted)	[7]
Melting Point	152-155 °C (for isomer Naproxen)	[6]
Solubility	Practically insoluble in water; soluble in organic solvents (predicted)	[5] [6]

Synthesis and Chemical Reactivity

The synthesis of **2-(7-Methoxy-1-naphthyl)propanoic acid** can be approached through various synthetic routes, often analogous to those used for other naphthalene-based carboxylic acids.

Retrosynthetic Analysis

A logical approach to the synthesis involves the formation of the carbon-carbon bond between the naphthalene core and the propanoic acid side chain.



[Click to download full resolution via product page](#)

Caption: Retrosynthetic pathway for **2-(7-Methoxy-1-naphthyl)propanoic acid**.

General Synthetic Protocol

A plausible synthetic route, adapted from established methods for related compounds, is outlined below.^{[8][9]}

- Friedel-Crafts Acylation of 2-Methoxynaphthalene: The synthesis would likely begin with the acylation of 2-methoxynaphthalene to introduce an acetyl group at the desired position.
- Willgerodt-Kindler Reaction: The resulting ketone can be converted to a thioamide, which is then hydrolyzed to the corresponding carboxylic acid.
- Methylation: Introduction of the alpha-methyl group on the acetic acid side chain can be achieved through various methylation techniques.

Spectroscopic and Analytical Characterization

The structural confirmation of **2-(7-Methoxy-1-naphthyl)propanoic acid** relies on a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are essential for elucidating the precise arrangement of atoms. The proton NMR spectrum would be expected to show distinct signals for the aromatic protons on the naphthalene ring, the methoxy group protons, the methine proton of the propanoic acid group, and the methyl protons.

Mass Spectrometry (MS)

Mass spectrometry would confirm the molecular weight of the compound. High-resolution mass spectrometry (HRMS) would provide the exact mass, further confirming the elemental composition.^[3]

Infrared (IR) Spectroscopy

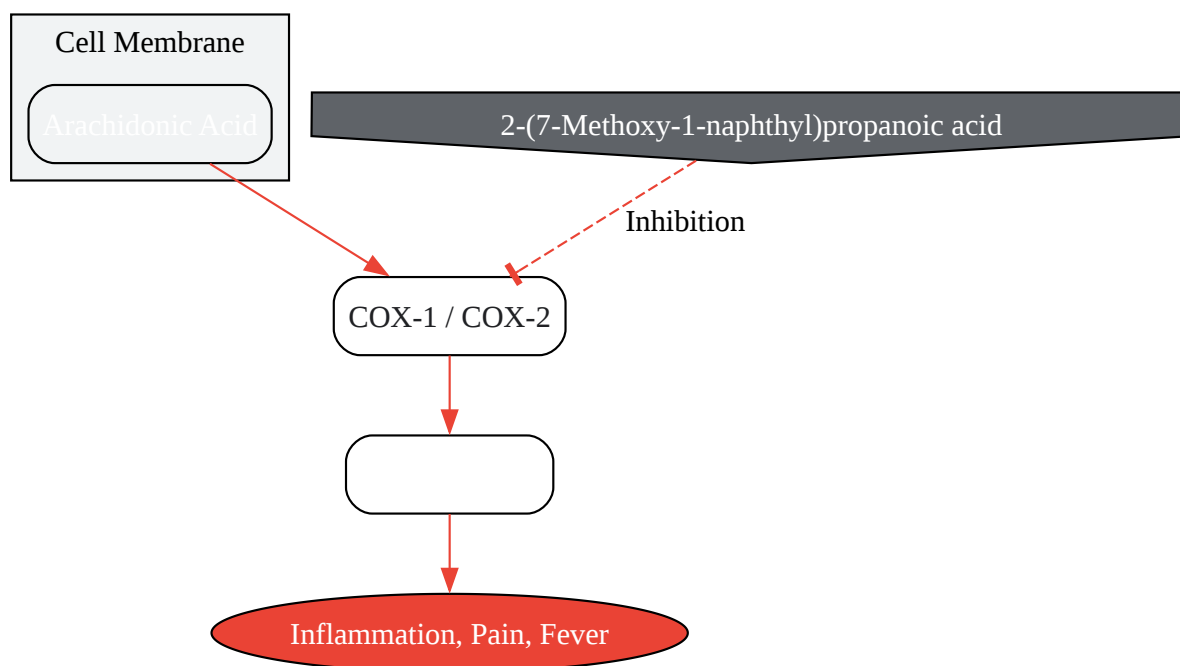
IR spectroscopy would reveal the presence of key functional groups, including the characteristic broad O-H stretch of the carboxylic acid and the strong C=O stretch of the carbonyl group.

Pharmacological Context and Potential Applications

Given its structural similarity to Naproxen, a widely used nonsteroidal anti-inflammatory drug (NSAID), **2-(7-Methoxy-1-naphthyl)propanoic acid** is of significant interest to the pharmaceutical industry.^{[6][10][11]}

Mechanism of Action (Predicted)

It is hypothesized that this compound, like Naproxen, would act as an inhibitor of the cyclooxygenase (COX) enzymes, COX-1 and COX-2.^{[8][10][11]} By inhibiting these enzymes, it would reduce the production of prostaglandins, which are key mediators of inflammation, pain, and fever.^{[10][11]}



[Click to download full resolution via product page](#)

Caption: Predicted mechanism of action via COX enzyme inhibition.

Therapeutic Potential

Based on its structure, **2-(7-Methoxy-1-naphthyl)propanoic acid** could potentially be developed as an analgesic, anti-inflammatory, and antipyretic agent for treating conditions such as arthritis, menstrual cramps, and fever.^{[6][8][11]}

Conclusion

2-(7-Methoxy-1-naphthyl)propanoic acid represents an intriguing molecule with significant potential, largely inferred from its close structural relationship to the established NSAID, Naproxen. While specific experimental data for this particular isomer is limited, this guide provides a comprehensive theoretical framework for its properties, synthesis, and potential applications. Further empirical research is necessary to fully elucidate its unique characteristics and therapeutic efficacy.

References

- Utah Trading LLC. (2025, February 26).
- Gpatindia. (2020, July 2). NAPROXEN Synthesis, SAR, MCQ, Structure, Chemical Properties and Therapeutic Uses.
- PubMed. (2002, August 15). Synthesis and properties of a naproxen polymeric prodrug.
- Wikipedia. Naproxen.
- ChemicalBook. (2026, February 3). Naproxen Chemical Properties, Uses, Production.
- Guidechem. **2-(7-Methoxy-1-naphthyl)propanoic acid** 139633-72-0 wiki.
- NIST WebBook. (±)-2-(6-methoxy-2-naphthyl)propionic acid.
- CymitQuimica. CAS 63628-26-2: (-)-2-Methoxy-2-(1-naphthyl)propionic acid.
- Chem-Impex. (R)-(-)-2-Methoxy-2-(1-naphthyl)propionic acid.
- Simson Pharma Limited. 2-(7-Methoxynaphthalene-1-yl)propanoic acid | CAS No- NA.
- Sigma-Aldrich. 2-(6-Methoxy-2-naphthyl)propanoic acid AldrichCPR.
- Google Patents. US5286902A - Process for preparation of 2-(6-methoxy-2-naphthyl)propionic acid and intermediates therefor utilizing 2,6-diisopropyl-naphthalene.
- TCI Chemicals. 2-Methoxy-2-(1-naphthyl)propionic Acid | 63628-25-1.
- CAS号查询. **2-(7-Methoxy-1-naphthyl)propanoic acid** 结构式.
- TCI Chemicals. (R)-(-)-2-Methoxy-2-(1-naphthyl)propionic Acid.
- Organic Syntheses Procedure. 2-phenylpropionic acid.

- CymitQuimica. (R)-(-)-2-Methoxy-2-(1-naphthyl)propionic Acid.
- PubMed. (2001, March 15). The practical synthesis of (2S)-7-methoxy-1,2,3,4-tetrahydro-2-naphthylamine via optical resolution of 2-(3-methoxybenzyl)succinic acid.
- Google Patents. WO2012093402A1 - Processes for the preparation of n-[2-(7-methoxy-1-naphthyl)ethyl]acetamide.
- PubChem. 2-(6-Methoxy-2-naphthyl)propionic acid | C₁₄H₁₄O₃ | CID 1302.
- ResearchGate. Synthesis of N-(2-(7-methoxy naphthalene-1-yl)ethyl)
- Spectrum Chemical. CAS Number 23981-80-8 | (+ -)-2-(6-Methoxy-2-naphthyl)propionic Acid.
- ThermoFisher. (S)-(+)-2-(6-Methoxy-2-naphthyl)propionic acid, 99%.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. (±)-2-(6-methoxy-2-naphthyl)propionic acid [webbook.nist.gov]
- 3. 2-(6-Methoxy-2-naphthyl)propionic acid | C₁₄H₁₄O₃ | CID 1302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. CAS 63628-26-2: (-)-2-Methoxy-2-(1-naphthyl)propionic acid [cymitquimica.com]
- 6. Naproxen - Wikipedia [en.wikipedia.org]
- 7. chemimpex.com [chemimpex.com]
- 8. NAPROXEN Synthesis, SAR, MCQ, Structure, Chemical Properties and Therapeutic Uses - Gpatindia: Pharmacy Jobs, Admissions, Scholarships, Conference, Grants, Exam Alerts [gpatindia.com]
- 9. US5286902A - Process for preparation of 2-(6-methoxy-2-naphthyl)propionic acid and intermediates therefor utilizing 2,6-diisopropyl naphthalene - Google Patents [patents.google.com]
- 10. Naproxen: How This Trusted NSAID Fights Pain and Inflammation - UTAH Trading [utah.ae]

- 11. Naproxen | 22204-53-1 [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-(7-Methoxy-1-naphthyl)propanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15090381/docs#a-comprehensive-technical-guide-to-2-7-methoxy-1-naphthyl-propanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)